Technical Guide: 2-(Bromomethyl)-3-methylpyridine Structural Analysis & Handling[1]

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Compound of Interest

Compound Name:	*2-(Bromomethyl)-3-methylpyridine*
CAS No.:	*438218-62-3*
Cat. No.:	*B1598509*

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CAS Registry Number: 25692-03-7 (General) / 55401-97-3 (Free Base) Formula:

Molecular Weight: 186.05 g/mol [1]

Executive Technical Summary

2-(Bromomethyl)-3-methylpyridine is a critical heterocyclic building block, primarily utilized in the synthesis of pharmaceuticals targeting gastric acid secretion (Proton Pump Inhibitors) and specific kinase pathways.[1] Structurally, it consists of a pyridine ring substituted with a reactive bromomethyl group at the C2 position and a methyl group at the C3 position.

Critical Stability Warning: This compound exhibits a high propensity for autocatalytic polymerization (self-quaternization) in its free base form.[1] The nucleophilic nitrogen atom of one molecule attacks the electrophilic methylene carbon of another, leading to insoluble pyridinium polymers. Consequently, this guide recommends handling the compound primarily as its hydrobromide salt to ensure structural integrity.

Structural Dynamics & Reactivity Profile[1]

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Electronic Architecture

The reactivity of **2-(bromomethyl)-3-methylpyridine** is defined by the interplay between the electron-deficient pyridine ring and the leaving-group ability of the bromide.

- Electrophilic Center (

  ): The methylene carbon attached to the bromine is highly electrophilic due to the inductive withdrawal of the halogen and the electron-poor nature of the pyridine ring (positions 2 and 4 are particularly electron-deficient).[1]

- Nucleophilic Center (

  ): The pyridine nitrogen retains a lone pair in an

  orbital, orthogonal to the

  -system, making it basic and nucleophilic.

- Steric Modulation (C3-Methyl): The methyl group at position 3 provides steric bulk that slightly retards nucleophilic attack at the nitrogen compared to the unsubstituted 2-(bromomethyl)pyridine, but it is insufficient to prevent polymerization at ambient temperatures.

The "Self-Destruct" Mechanism (Dimerization)

The primary degradation pathway is intermolecular

substitution.[1] This is a second-order reaction where the rate depends on the concentration of the free base.[1]



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Figure 1: The autocatalytic dimerization pathway. The free base must be kept dilute or protonated to inhibit this mechanism.

Synthesis & Purification Strategies

To maximize purity and stability, the Alcohol-to-Bromide Conversion route is superior to radical bromination (Wohl-Ziegler) because it avoids difficult-to-separate regioisomers.[1]

Recommended Workflow: Dehydroxy-Bromination

Precursor: (3-Methylpyridin-2-yl)methanol.[1]

Reagents:

- Thionyl Bromide (

) or Phosphorus Tribromide (

).[1]
- Solvent: Dichloromethane (DCM) or Toluene (anhydrous).[1]

Protocol Steps

- Salt Formation (In-situ): Dissolve (3-methylpyridin-2-yl)methanol in anhydrous DCM at 0°C.
- Activation: Add

  dropwise.[1] The reaction initially forms the halosulfinite ester.[1]
- Substitution: Allow warming to room temperature. The bromide ion displaces the activated oxygen species via

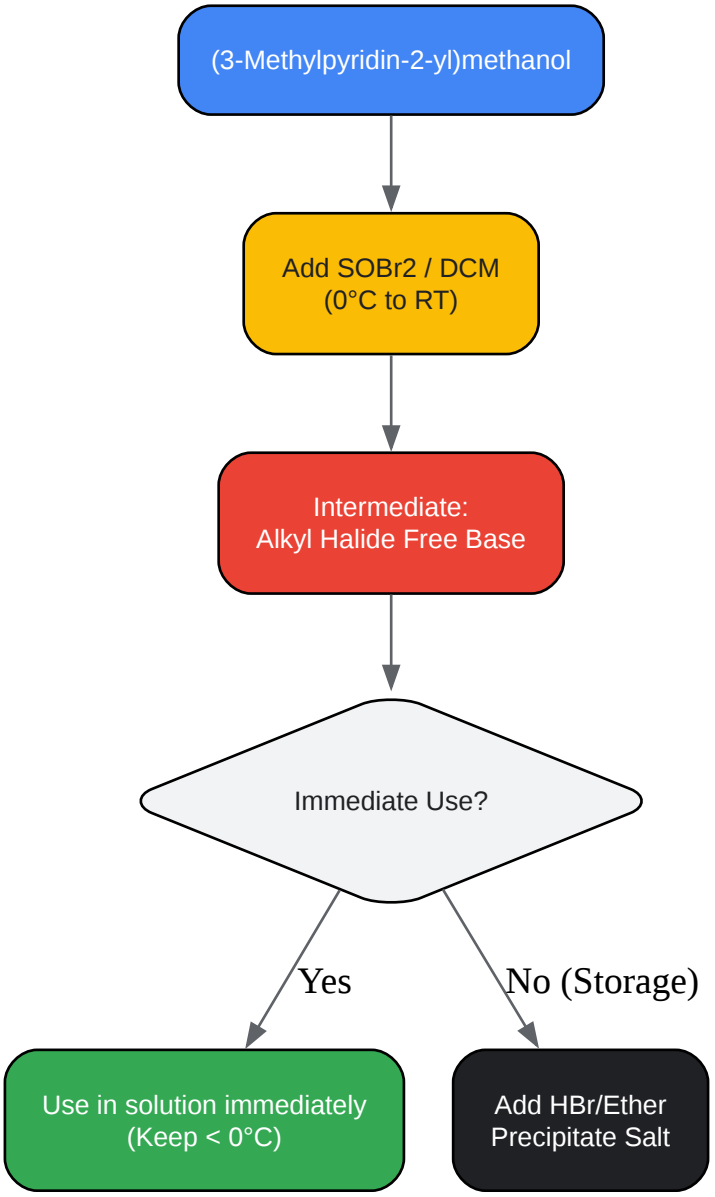
  .[1]
- Isolation (Critical):
  - Do not perform a standard aqueous basic workup if you intend to store the compound.[1]
  - Instead, precipitate the product as the Hydrobromide Salt by adding anhydrous

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in ether/acetic acid.

- Filter the solid salt under inert atmosphere (

).[1]



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Figure 2: Synthesis and stabilization workflow emphasizing the critical decision point for storage.

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Analytical Characterization

Accurate structural analysis requires differentiating between the free base and the salt forms.[1] The salt form will show deshielded protons adjacent to the nitrogen.[1]

Diagnostic NMR Data (/ DMSO-)

Position	Moiety	Shift (ppm)	Multiplicity	Structural Insight
C2-Subst		4.65 – 4.75	Singlet (2H)	Deshielded by Br and Pyridine ring.[1] Key indicator of conversion from alcohol (ppm).[1]
C3-Subst		2.35 – 2.45	Singlet (3H)	Diagnostic for 3-methyl isomer.[1]
C4	Ar-H	7.50 – 7.60	Doublet/Multiplet	Coupling with C5 proton.[1]
C5	Ar-H	7.15 – 7.25	dd	Characteristic pyridine meta-coupling.[1]
C6	Ar-H	8.30 – 8.45	Doublet	Most deshielded aromatic proton (adjacent to N).[1]

Note on Mass Spectrometry:

- ESI+: Expect peaks at 186 and 188 (1:1 ratio due to

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and

isotopes).[1]

- Fragmentation: Loss of Br (M-79/81) leads to a characteristic picolyl cation at m/z ~107.[1]

Handling & Storage: A Self-Validating System

To ensure scientific integrity and reproducibility, the following handling protocol acts as a self-validating system. If the protocol is violated, the physical appearance of the compound changes (browning/solidification of oil), providing immediate feedback on degradation.

The "Free Base" Protocol (Immediate Use)

If the free base is required for a nucleophilic coupling reaction:

- Neutralization: Suspend the HBr salt in DCM.
- Wash: Wash rapidly with cold saturated

  (aq).[1]
- Dry: Dry over

  for < 10 minutes at 0°C.
- Validate: The solution should be clear/colorless. Any yellowing indicates decomposition.[1]
- Reagent Addition: Add the nucleophile directly to this solution. Do not concentrate to dryness.[1]

Long-Term Storage

- Form: Hydrobromide Salt (

).[1]
- Temperature: -20°C.
- Atmosphere: Argon/Nitrogen (Hygroscopic).[1]

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- Container: Amber glass (Light sensitive).[1]

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